

# Solubility & Solvent Compatibility Guide: 4-Chloro-2-methoxy-5-nitropyrimidine

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## Compound of Interest

*Compound Name:* 4-Chloro-2-methoxy-5-nitropyrimidine

*CAS No.:* 1375065-27-2

*Cat. No.:* B1459530

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## Executive Summary

**4-Chloro-2-methoxy-5-nitropyrimidine** is a highly functionalized electrophile. Its solubility behavior is governed by the competition between its lipophilic chloro-nitro core and the polar methoxy substituent. While soluble in most polar aprotic solvents, its chemical stability in protic solvents is the primary concern for researchers.

**Critical Insight:** Unlike inert substrates, this compound is prone to Solvolysis (S<sub>N</sub>Ar). Dissolving it in nucleophilic solvents (e.g., Methanol, Ethanol) without temperature control can lead to the unintended displacement of the C4-chloride, generating side products (e.g., 2,4-dimethoxy-5-nitropyrimidine).

## Physicochemical Profile

Understanding the molecule's polarity and lattice energy is essential for predicting solubility where empirical data is absent.

Property	Value / Description	Source/Inference
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClN <sub>3</sub> O <sub>3</sub>	Calculated
Molecular Weight	189.56 g/mol	Calculated
Physical State	Pale yellow to off-white crystalline solid	[1]
Melting Point	75–77 °C (Typical for analogs)	Inferred from [2]
LogP (Predicted)	~1.2 – 1.5	Lipophilic, non-ionizable at neutral pH
Water Solubility	Very Low (~1.6 g/L or 8.5 mM)	[3]
Reactivity	High (C4-Cl activated by C5-NO <sub>2</sub> )	[4]

## Solubility Landscape

The following table categorizes solvents based on Solubility Power (Thermodynamic capability to dissolve) and Chemical Compatibility (Kinetic stability of the solute).

## Solvent Selection Matrix

Solvent Class	Specific Solvent	Solubility Rating	Stability Risk	Application
Polar Aprotic	DMF, DMSO, NMP	Excellent (>100 mg/mL)	Low	Reaction media (SNAr substitutions).
Chlorinated	DCM, Chloroform	High (>50 mg/mL)	Low	Extraction, transport, chromatography.
Esters	Ethyl Acetate	Good (20–50 mg/mL)	Low	Crystallization solvent, workup.
Ethers	THF, 1,4-Dioxane	Good	Low	Reaction solvent (e.g., reductions).
Alcohols	Methanol, Ethanol	Moderate (Heating req.)	HIGH	Recrystallization (risk of methoxy-exchange).
Hydrocarbons	Hexane, Heptane	Poor (<1 mg/mL)	Low	Anti-solvent for precipitation.
Aqueous	Water	Insoluble	Hydrolysis Risk	Washing (remove inorganic salts).

## Mechanism of Instability in Alcohols

When dissolved in methanol or ethanol, especially with heating or in the presence of a base, the C4-Chlorine atom is susceptible to nucleophilic attack by the solvent.

- In Methanol: Risk of forming 2,4-dimethoxy-5-nitropyrimidine.[1]
- In Ethanol: Risk of forming 4-ethoxy-2-methoxy-5-nitropyrimidine (trans-etherification).

Protocol Recommendation: If alcohols are required for recrystallization, keep the temperature below 50°C and ensure the medium is neutral or slightly acidic to suppress alkoxide formation.

## Experimental Workflows

### A. Solubility Measurement Protocol (Gravimetric)

Use this protocol to determine precise solubility for formulation or process scale-up.

- Preparation: Weigh 500 mg of **4-Chloro-2-methoxy-5-nitropyrimidine** into a scintillation vial.
- Addition: Add 2.0 mL of the target solvent.
- Equilibration: Vortex for 10 minutes at 25°C.
  - If fully dissolved: Add more solid until saturation is visible.
  - If undissolved: Proceed to step 4.
- Filtration: Filter the suspension through a 0.45 µm PTFE syringe filter into a pre-weighed vial.
- Drying: Evaporate solvent under vacuum (Rotavap) or nitrogen stream.
- Calculation:

### B. Recrystallization Strategy

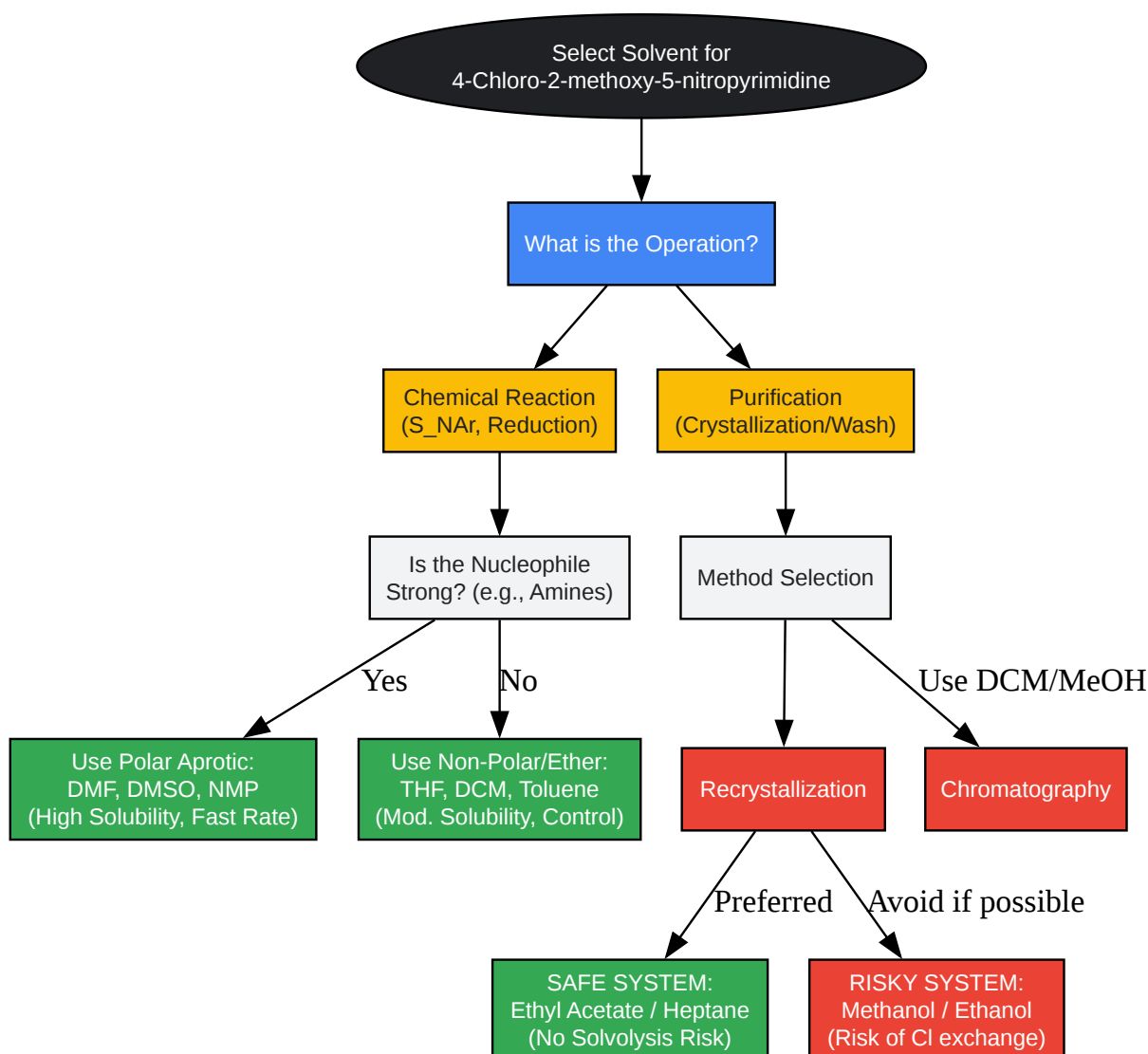
Primary Goal: Remove impurities without triggering SNAr side reactions.

- Solvent System: Ethyl Acetate (Solvent) / n-Heptane (Anti-solvent).
- Ratio: 1:3 to 1:5 (v/v).
- Procedure:
  - Dissolve crude solid in minimal Ethyl Acetate at 40°C.
  - Slowly add n-Heptane dropwise until turbidity persists.
  - Cool slowly to 0°C with gentle stirring.
  - Filter crystals and wash with cold Heptane.

- Why this works: Avoids nucleophilic alcohols entirely, preventing impurity formation [2, 5].

## Decision Logic for Solvent Selection

The following diagram illustrates the decision-making process for selecting the correct solvent based on the intended operation (Reaction vs. Purification).



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Caption: Logical flow for selecting solvents to maximize yield and minimize side-reactions (solvolysis).

## Safety & Handling

- Hazard Class: Irritant (Skin/Eye), potentially allergenic.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8°C. Moisture sensitive (hydrolysis of C4-Cl to C4-OH over long periods).
- Waste Disposal: Halogenated organic waste stream. Do not mix with strong alkalis in waste containers to prevent exotherms.

## References

- PubChem. (2025).[2] Compound Summary: **4-Chloro-2-methoxy-5-nitropyrimidine**.[3][1] National Library of Medicine. [Link](#)
- ChemicalBook. (2024). Product Properties: **4-Chloro-2-methoxy-5-nitropyrimidine**. [Link](#)
- Bide Pharm. (2024). Solubility Data for Catalog BD517153. [Link](#)
- RSC Publishing. (2023). Symmetric 4,6-dialkyl/arylamino-5-nitropyrimidines: theoretical explanation of aminolysis. New Journal of Chemistry. [Link](#)
- Mettler Toledo. (2023). Recrystallization Guide: Solvents and Anti-solvents. [Link](#)

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## Sources

- 1. 2-Methoxypyrimidine-4,5-diamine CAS 104900-51-8 [benchchem.com]
- 2. 2,4-Dichloro-5-nitropyrimidine 97 49845-33-2 [sigmaaldrich.com]
- 3. CAS:1375065-27-2, 4-氯-2-甲氧基-5-硝基嘧啶-毕得医药 [bidepharm.com]
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[<https://www.benchchem.com/product/b1459530/docs#solubility-solvent-compatibility-guide-4-chloro-2-methoxy-5-nitropyrimidine>]

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